

# Ca-AKG Monohydrate synthesis from alpha-ketoglutaric acid

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Calcium alpha-ketoglutarate Monohydrate

CAS No.: 402726-78-7

Cat. No.: S3465738

Get Quote

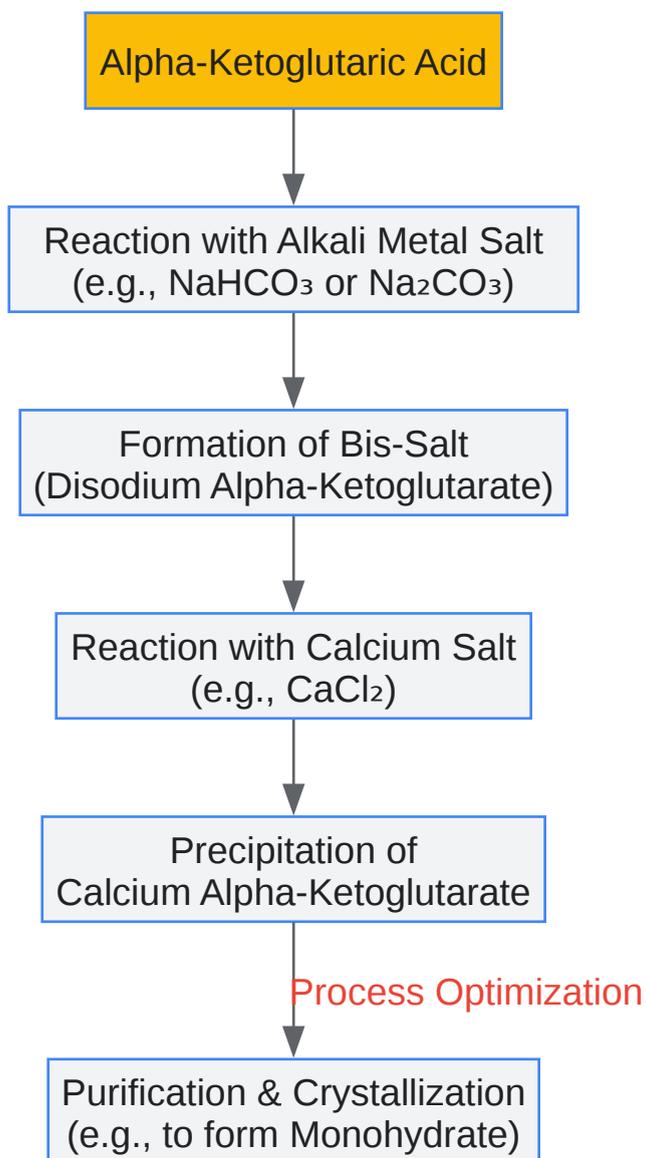
## Synthesis Methods for Calcium Alpha-Ketoglutarate

The following table summarizes the general synthesis pathways as described in patents. Please note that these are adaptable frameworks, and specific conditions for obtaining the monohydrate crystal form would need to be optimized through experimentation [1] [2].

Step	Reaction	Key Reagents	Example Molar Ratios (Weight Equivalents)	Example Conditions
------	----------	--------------	---	--------------------

| **1** | Formation of Disodium AKG | Alpha-ketoglutaric Acid, Sodium Bicarbonate or Sodium Carbonate | • **With NaHCO<sub>3</sub>**: 0.74 wt eq AKG per 1 wt eq NaHCO<sub>3</sub> [1] | • Temperature: 10-35°C • Stirring: ~2 hours [1] | • **With Na<sub>2</sub>CO<sub>3</sub>**: 1.14 wt eq AKG per 1 wt eq Na<sub>2</sub>CO<sub>3</sub> [1] | | **2** | Metathesis to Form Calcium AKG | Disodium AKG, Calcium Chloride | • ~0.95 wt eq CaCl<sub>2</sub> per 1 wt eq starting AKG [1] | • Temperature: 65-70°C • Stirring: ~4 hours [1] |

The workflow below illustrates the general synthesis and downstream process based on the methods from the patents.



[Click to download full resolution via product page](#)

## Technical and Practical Considerations

For a successful synthesis, here are some key points distilled from the technical literature:

- **Purity and Impurities:** The patented methods emphasize that this two-step pathway results in the formation of Ca-AMG with **reduced formation of impurities**, which is a significant advantage for pharmaceutical applications [1] [2].
- **Solvent and Concentration:** The reactions are carried out in an **aqueous (water) solution**. The patent suggests a calcium chloride solution concentration in the range of **0.2 to 0.5 weight equivalents per one weight equivalent of water** [1].

- **Characterization and Identity:** While the synthesis product is Calcium Alpha-Ketoglutarate, you can confirm the molecular structure of the final compound against known references. The PubChem database lists **CID 45357500** for **Calcium alpha-ketoglutarate Monohydrate** [3].

## How to Proceed with Your Research

Given the need for a monohydrate-specific protocol, you may find these avenues helpful:

- **Refine the Crystallization Step:** The final purification and crystallization step is where the monohydrate form is most likely defined. You will need to experiment with parameters such as **cooling rate, solvent evaporation rate, and temperature** to consistently produce the monohydrate crystals.
- **Conduct a Deeper Patent Analysis:** Use the provided patent numbers (**WO2020068705A1** and **KR20210065120A**) to access the full documents, which may contain more detailed examples or claims related to crystalline forms [1] [2].
- **Perform Analytical Characterization:** Use techniques like **Thermogravimetric Analysis (TGA)** to determine water content and **X-ray Powder Diffraction (XRPD)** to identify the specific crystalline form of your final product.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Process of making calcium alpha-ketoglutarate [patents.google.com]
2. Method for preparing calcium alpha-ketoglutarate [patents.google.com]
3. Calcium alpha-ketoglutarate Monohydrate - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ca-AMG Monohydrate synthesis from alpha-ketoglutaric acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3465738#ca-akg-monohydrate-synthesis-from-alpha-ketoglutaric-acid>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)